

Technical Whitepaper: 2-[2-(4-Methoxyphenyl)ethyl]benzoic acid (CAS: 14525-71-4)

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Compound of Interest

Compound Name: 2-[2-(4-Methoxyphenyl)ethyl]benzoic acid

Cat. No.: B133823

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-[2-(4-Methoxyphenyl)ethyl]benzoic acid is a chemical compound with the CAS number 14525-71-4. Structurally, it is a benzoic acid derivative with a phenethyl substituent, which in turn is substituted with a methoxy group. This compound and its structural analogs are of interest to the scientific community, particularly in the fields of medicinal chemistry and drug discovery. Benzoic acid derivatives are a well-established class of compounds with a wide range of biological activities, and they often serve as key intermediates in the synthesis of pharmaceuticals, most notably non-steroidal anti-inflammatory drugs (NSAIDs). The structural motifs present in **2-[2-(4-Methoxyphenyl)ethyl]benzoic acid** suggest its potential as a modulator of biological pathways, making it a valuable subject for further investigation.

This technical guide provides an in-depth overview of the available information on **2-[2-(4-Methoxyphenyl)ethyl]benzoic acid**, including its physicochemical properties, a plausible synthetic route, a potential mechanism of action based on its structural class, and a representative experimental protocol for its biological evaluation.

Physicochemical Properties

A summary of the key physicochemical properties for **2-[2-(4-Methoxyphenyl)ethyl]benzoic acid** is presented in Table 1. This data is essential for its handling, formulation, and for understanding its potential ADME (absorption, distribution, metabolism, and excretion) properties.

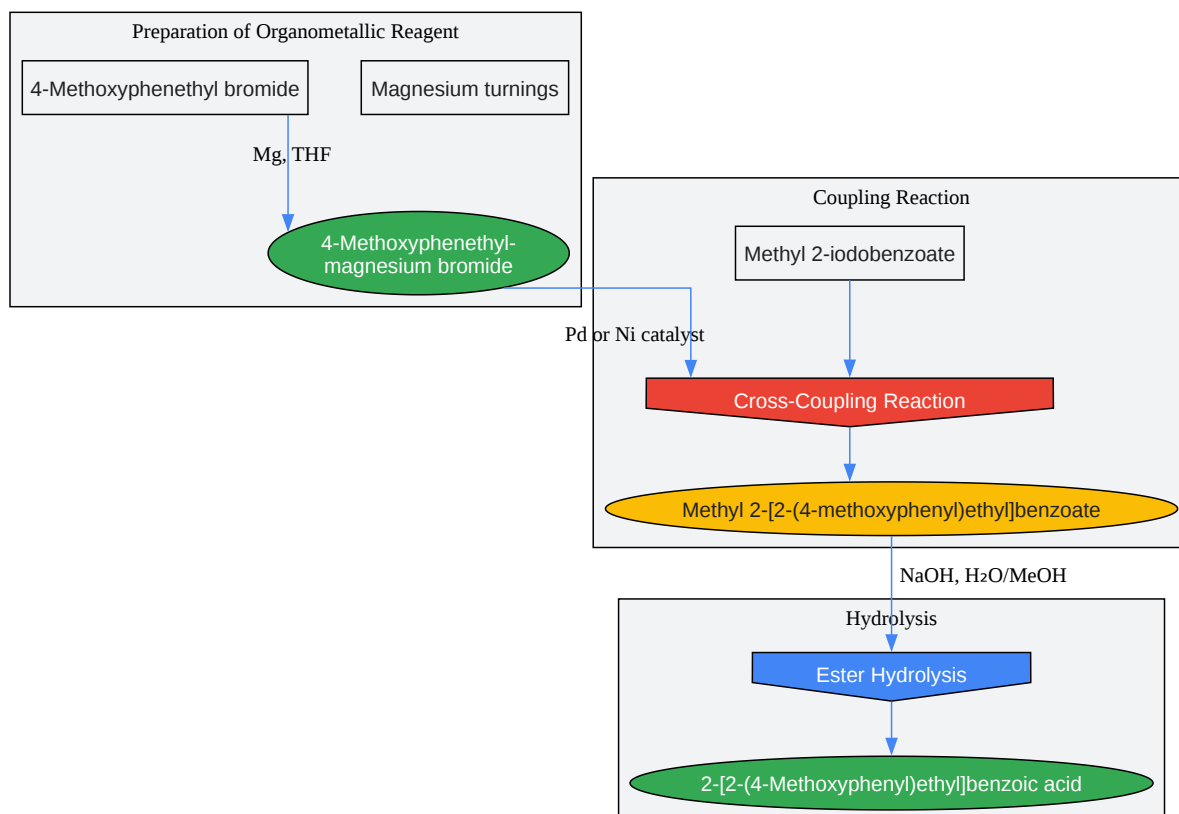
Property	Value	Source
CAS Number	14525-71-4	[1]
Molecular Formula	C ₁₆ H ₁₆ O ₃	[1]
Molecular Weight	256.29 g/mol	[1]
IUPAC Name	2-[2-(4-methoxyphenyl)ethyl]benzoic acid	[1]
Melting Point	118-119 °C	
Appearance	Off-White Solid	
Solubility	Soluble in Chloroform, Ethyl Acetate, Methanol	

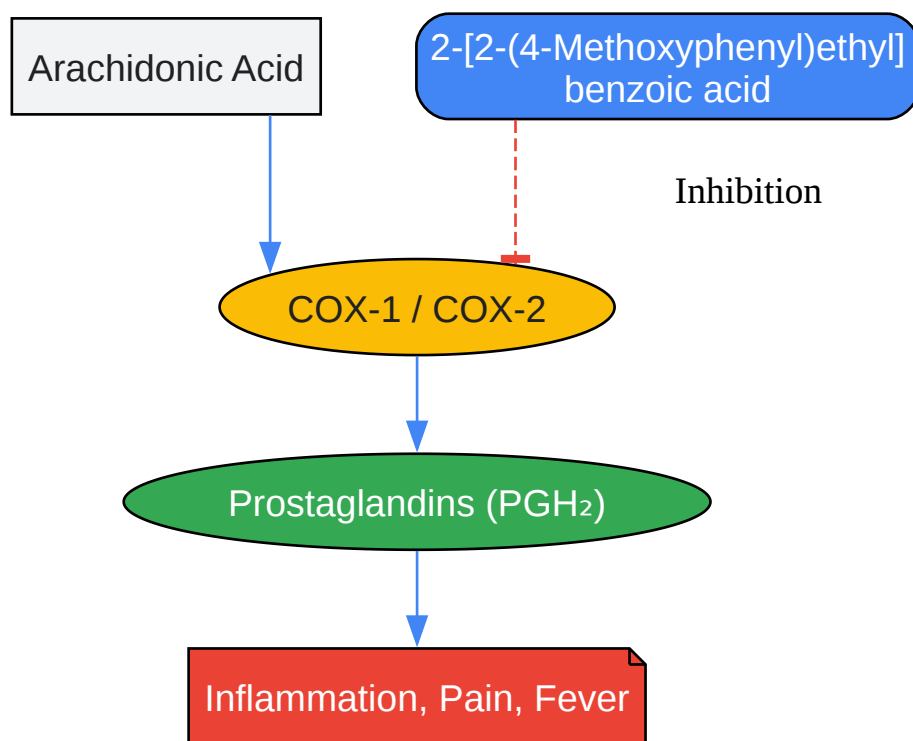
Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-[2-(4-Methoxyphenyl)ethyl]benzoic acid** is not readily available in the public domain, a plausible synthetic route can be devised based on established organic chemistry principles and published methods for analogous compounds. One potential approach involves a multi-step synthesis, which is outlined below.

Plausible Synthetic Pathway

A potential synthetic route to **2-[2-(4-Methoxyphenyl)ethyl]benzoic acid** could involve the reaction of a suitably protected 2-halobenzoic acid derivative with a 4-methoxyphenethyl Grignard or organozinc reagent, followed by deprotection. An alternative, and often more direct route, could be a Suzuki or similar cross-coupling reaction. A generalized workflow for a potential synthesis is depicted below.





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References

- 1. 2-[2-(4-Methoxyphenyl)ethyl]benzoic acid | C₁₆H₁₆O₃ | CID 26188700 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Whitepaper: 2-[2-(4-Methoxyphenyl)ethyl]benzoic acid (CAS: 14525-71-4)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b133823#2-2-4-methoxyphenyl-ethyl-benzoic-acid-cas-number-14525-71-4]

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